

# calcium adipate synthesis yield improvement

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## Compound Focus: Calcium adipate

CAS No.: 7486-40-0

Cat. No.: S599364

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## Synthesis of Calcium Adipate

The primary method for synthesizing **calcium adipate** is through a **neutralization reaction** between adipic acid and a calcium source [1].

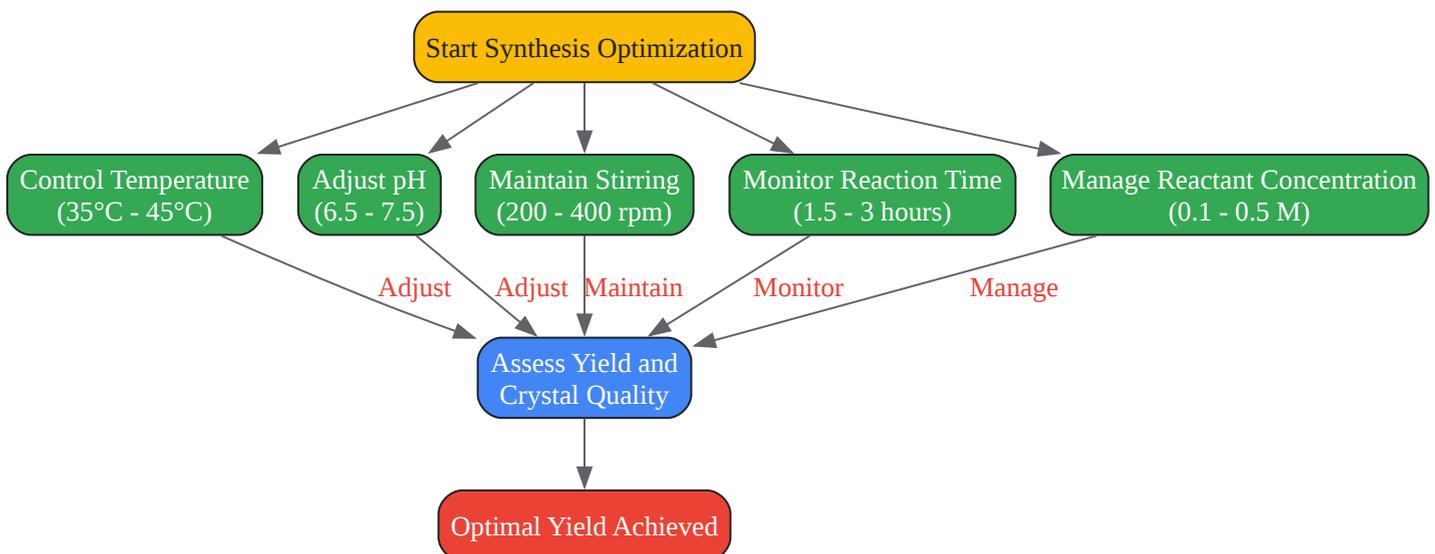
- **Common Reaction:** The most straightforward synthesis is the reaction of adipic acid with calcium hydroxide in water [1]:  $C_6H_{10}O_4 + Ca(OH)_2 \rightarrow Ca(C_6H_8O_4) + 2H_2O$
- **Alternative Calcium Sources:** Industrial production may use more economical calcium sources like calcium carbonate ( $CaCO_3$ ) or calcium oxide ( $CaO$ ) [1]. The reaction with calcium carbonate produces carbon dioxide gas, which must be managed [1].
- **Advanced Methods:** Research also explores hydrothermal synthesis to create specific crystalline structures, including metal-organic frameworks (MOFs) with calcium and adipate [2].

## Key Parameters for Yield Optimization

To maximize your synthesis yield, you should carefully control the following process parameters. The table below summarizes the key factors and their optimal ranges based on general industrial synthesis principles [1].

Parameter	Optimal Range	Impact on Yield and Product Quality
Temperature	35°C - 45°C	Controls reaction rate and crystal morphology. Higher temperatures may cause rapid precipitation of smaller crystals [1].
pH Level	6.5 - 7.5	Ensures complete neutralization; prevents formation of unwanted side products [1].
Stirring Rate	200 - 400 rpm	Ensures proper mixing and uniform crystal formation [1].
Reaction Time	1.5 - 3 hours	Allows for complete conversion and adequate crystal growth [1].
Reactant Concentration	0.1 - 0.5 M	Affects nucleation density and overall yield [1].

The following diagram illustrates the logical workflow for optimizing **calcium adipate** synthesis yield, focusing on the control and adjustment of these key parameters.



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## Suggested Path for Deeper Technical Guidance

The search results lack the detailed experimental data and common failure points needed for a full troubleshooting guide. To build a more comprehensive knowledge base, I suggest you:

- **Consult Specialized Databases:** Use platforms like SciFinder, Reaxys, or Google Scholar to search for full-text research articles with detailed experimental sections for "**calcium adipate** synthesis".
- **Review Patents:** Patent documents often provide highly detailed, optimized synthetic procedures. Search for patents related to "**calcium adipate** production" or "adipate salt synthesis".
- **Refine Your Search:** Using more specific terms like "**calcium adipate** crystallization kinetics" or "adipic acid recovery yield" may uncover more targeted technical notes.

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## References

1. Buy Calcium adipate | 7486-40-0 [smolecule.com]
2. Templated metal–organic frameworks: synthesis , structures... | CoLab [colab.ws]

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